

Essential Safety and Operational Guide for 3-Carbamoyloxy-2-phenylpropionic acid

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Compound of Interest

Compound Name: 3-Carbamoyloxy-2-phenylpropionic acid

Cat. No.: B143521

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This document provides crucial safety and logistical information for the handling and disposal of **3-Carbamoyloxy-2-phenylpropionic acid** (CAS No. 139262-66-1). The following procedures are based on best practices for handling laboratory chemicals with unknown toxicological properties, drawing parallels from safety data for structurally similar compounds.

I. Personal Protective Equipment (PPE)

Given that the specific toxicological properties of **3-Carbamoyloxy-2-phenylpropionic acid** have not been fully investigated, a cautious approach to personal protection is warranted. The recommended PPE is based on potential hazards such as skin, eye, and respiratory irritation, as indicated for similar phenylpropionic acid derivatives.^{[1][2]}

Recommended PPE for Handling **3-Carbamoyloxy-2-phenylpropionic acid**

PPE Category	Item	Specification
Eye and Face Protection	Safety Goggles	Chemical safety goggles compliant with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3][4]
Face Shield	Recommended when there is a risk of splashing.	
Skin Protection	Gloves	Chemical-resistant gloves (e.g., nitrile, neoprene).[3][5]
Lab Coat	Standard laboratory coat.	
Protective Clothing	Wear appropriate protective clothing to prevent skin exposure.[3][4]	
Respiratory Protection	Fume Hood	All handling of the solid and any solutions should be conducted in a certified chemical fume hood.
Respirator	If a fume hood is not available or if dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a particle filter. [3][4]	

II. Operational Plan: Handling Procedures

Adherence to a strict operational plan is vital to ensure the safety of all laboratory personnel.

1. Engineering Controls:

- Always handle **3-Carbamoyloxy-2-phenylpropionic acid** in a well-ventilated area, preferably within a chemical fume hood.[3]
- Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.[3]

2. Handling:

- Avoid generating dust when working with the solid form of the compound.[3][4]
- Minimize all contact with the substance. Avoid contact with eyes, skin, and clothing.[3]
- Do not breathe dust, vapor, mist, or gas.[3]
- Wash hands thoroughly after handling.[3]

3. Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[3][4]
- Keep away from incompatible materials such as strong oxidizing agents.[4]

III. Disposal Plan

Proper disposal of **3-Carbamoyloxy-2-phenylpropionic acid** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

1. Waste Characterization:

- The waste is considered chemical waste.

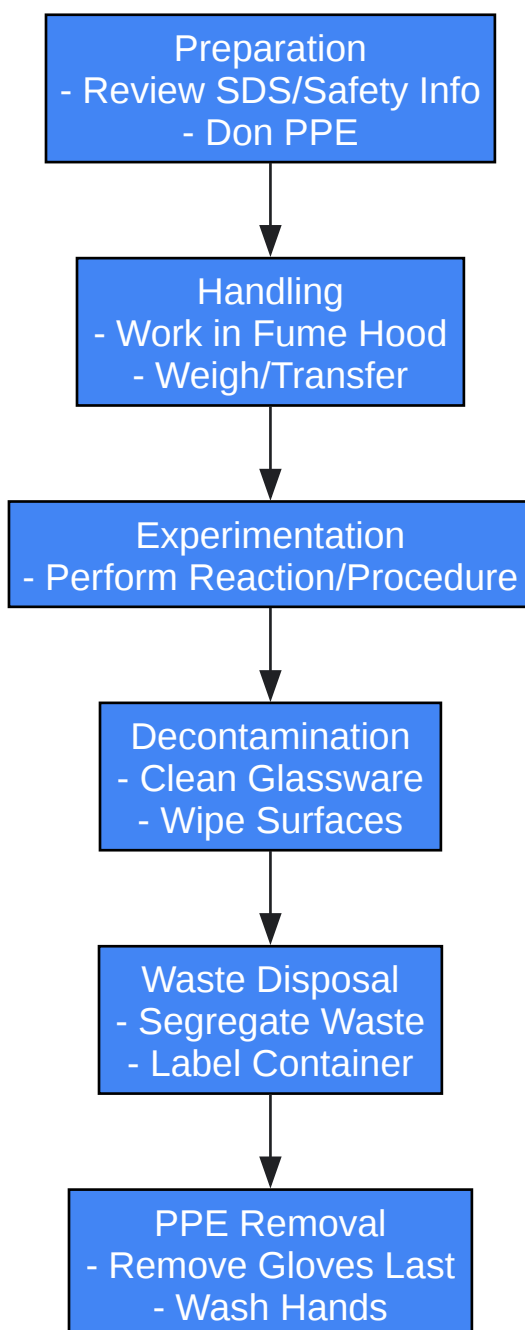
2. Waste Collection:

- Collect waste material in a designated, properly labeled, and sealed container.
- Do not mix with other waste streams unless compatibility is known.

3. Disposal Route:

- Dispose of the chemical waste through an approved waste disposal plant.[2]
- Follow all local, regional, and national hazardous waste regulations.[1]
- Do not empty into drains or release into the environment.[1][6]
- Handle uncleaned containers as you would the product itself.

IV. Experimental Workflow



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Caption: Workflow for Safe Handling of **3-Carbamoyloxy-2-phenylpropionic acid**.

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